

# Mechanism of action of thiamine bromide on cerebral circulation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Thiamine bromide

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## Experimental Data on Thiamine Bromide's Effects

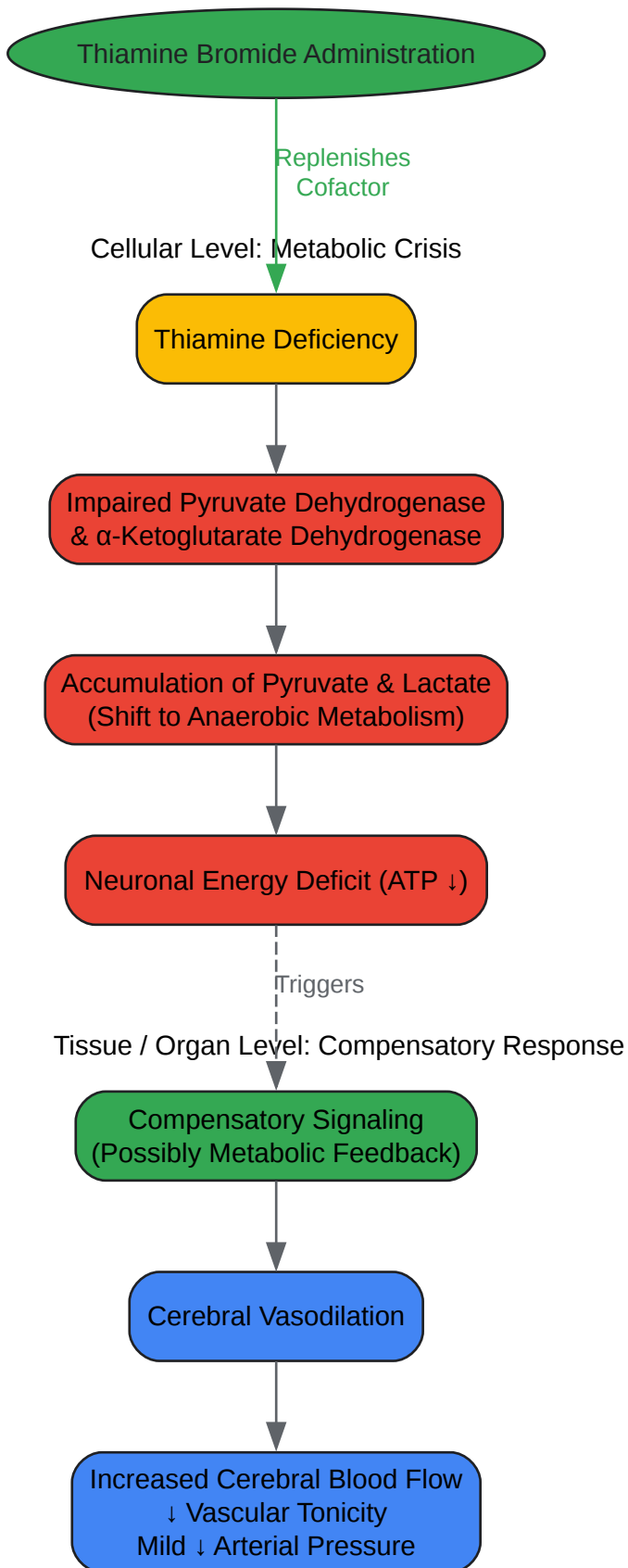
The table below summarizes the quantitative findings and methodologies from a 1976 study on **thiamine bromide** [1].

Aspect	Experimental Findings (Animal Model - Cats)	Clinical Findings (Human - Hypertensive Patients)
Dosage & Administration	5-7 mg/kg, intravenously [1]	1 ml of a 6% solution, intramuscularly [1]
Key Measured Parameters	Cerebral blood flow rate, total arterial pressure, oxygen tension in brain tissue, pressure in cerebral venous vessels [1]	Rheoencephalographic (REG) readings, overall arterial pressure [1]
Observed Effects on Circulation	Lowered tonicity of intra- and extracranial vessels; increased pulsed blood volume variations in cranial vessels [1]	Lowered tonicity of intra- and extracranial vessels; increased pulsed blood volume variations [1]

Aspect	Experimental Findings (Animal Model - Cats)	Clinical Findings (Human - Hypertensive Patients)
Effect on Arterial Pressure	Pronounced but mild hypotensive effect [1]	Mild hypotensive effect [1]
Effect on Cerebral Oxygenation	Oxygen tension in brain tissue depended mainly on changes in the cerebral circulation rate [1]	Information not specified in the abstract [1]

## Modern Context: Thiamine's Role in Brain Metabolism

The 1976 study describes the physiological effects but does not detail the molecular mechanism. Thiamine's primary role in the brain is as a coenzyme for key enzymes in energy metabolism [2]. The following diagram illustrates this fundamental pathway and how its disruption could logically link to the vasodilatory effects observed in the study.



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*Proposed mechanism linking thiamine-dependent metabolism to cerebral blood flow.*

## Contemporary Clinical Relevance

Recent clinical research has shifted focus from **thiamine bromide**'s direct vasoactive properties to the role of **thiamine (vitamin B1) repletion in critically ill patients**, including those with cerebrovascular disease.

- **Observational Evidence:** A large 2025 retrospective study found that thiamine supplementation in critically ill patients with cerebrovascular disease was associated with a significant reduction in short-term mortality (7, 14, and 28-day) compared to non-users [3].
- **Proposed Modern Mechanism:** The benefit is now primarily attributed to the correction of a **high-energy metabolic deficit** in the injured brain, rather than a direct vascular effect. In ischemic brain tissue, neurons struggle to metabolize glucose efficiently. Thiamine administration supports this process by ensuring the activity of key enzymes, potentially improving cell survival and neurological outcomes [3] [2].
- **Key Variables:** The study suggested that treatment durations longer than 5 days and lower daily doses (under 100 mg) were most consistently associated with improved outcomes [3].

## Research Gaps and Future Directions

The information available highlights significant limitations and opportunities for further research:

- **Limited Direct Evidence:** The 1976 study is the only source providing direct experimental evidence for **thiamine bromide**'s action on cerebral vessels. The molecular signaling pathway connecting its metabolic role to vasodilation remains uncharacterized.
- **Formulation Specificity:** Most modern research investigates **thiamine hydrochloride** or other salts in critical care. It is unclear if the bromide salt offers unique properties or if the historical findings were specific to that formulation.
- **Need for Controlled Trials:** The authors of the 2025 study explicitly state that their findings are hypothesis-generating and require confirmation through randomized controlled trials [3].

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## References

1. [Effect of thiamine on bromide and arterial...] cerebral circulation [pubmed.ncbi.nlm.nih.gov]
2. | Linus Pauling Institute | Oregon State University Thiamin [lpi.oregonstate.edu]
3. use and short-term prognosis in critical cerebrovascular... Thiamine [bmcneurol.biomedcentral.com]

To cite this document: Smolecule. [Mechanism of action of thiamine bromide on cerebral circulation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b594681#mechanism-of-action-of-thiamine-bromide-on-cerebral-circulation]

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